

An In-Depth Technical Guide to 4-Formylbenzamide: Synthesis, Structure, and Applications

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Compound of Interest

Compound Name: 4-Formylbenzamide

CAS No.: 6051-41-8

Cat. No.: B2918280

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This guide provides a comprehensive technical overview of **4-Formylbenzamide** (CAS No. 6051-41-8), a versatile bifunctional molecule of significant interest to researchers in organic synthesis, medicinal chemistry, and materials science. This document delves into its molecular structure, spectroscopic characterization, synthesis protocols, chemical reactivity, and applications, with a focus on providing actionable insights for laboratory professionals.

Core Molecular Identity and Physicochemical Properties

4-Formylbenzamide is a crystalline solid at room temperature, characterized by the presence of both an aldehyde and a primary amide functional group attached to a benzene ring in a para substitution pattern. This unique arrangement of electron-withdrawing groups imparts distinct chemical properties and reactivity, making it a valuable building block in the synthesis of more complex molecular architectures.

Chemical Structure and Identification

The fundamental identifiers for **4-Formylbenzamide** are crucial for accurate sourcing and regulatory compliance.

Identifier	Value	Source(s)
CAS Number	6051-41-8	[1] [2]
Molecular Formula	C ₈ H ₇ NO ₂	[1] [2]
Molecular Weight	149.15 g/mol	[1]
IUPAC Name	4-formylbenzamide	[1] [2]
SMILES	<chem>C1=CC(=CC=C1C=O)C(=O)N</chem>	[1]

Spectroscopic Characterization

The structural integrity of **4-Formylbenzamide** is confirmed through standard spectroscopic techniques. The following data, reported in deuterated chloroform (CDCl₃), provides a reference for sample validation.[\[3\]](#)

- ¹H NMR (400 MHz, CDCl₃):
 - δ 10.21 (s, 1H, -CHO)
 - δ 7.68 (d, J = 10.3 Hz, 2H, Ar-H)
 - δ 7.53 (d, J = 15.8 Hz, 2H, Ar-H)
 - δ 5.89 (br s, 2H, -CONH₂)[\[3\]](#)
- ¹³C NMR (100 MHz, CDCl₃):
 - δ 191.48 (-CHO)
 - δ 168.01 (-CONH₂)
 - δ 138.67 (Ar-C)
 - δ 138.41 (Ar-C)

- δ 129.91 (Ar-CH)
- δ 128.01 (Ar-CH)[3]
- Mass Spectrometry (EI): m/z (%) 149 (M⁺)[3]

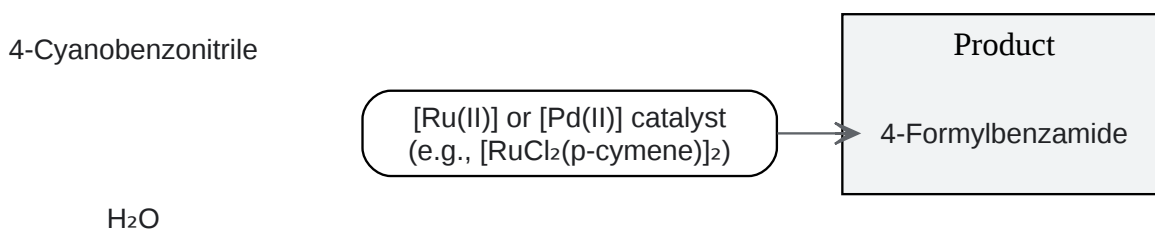
Synthesis of 4-Formylbenzamide

The most direct and atom-economical approach for the synthesis of **4-Formylbenzamide** is the selective hydration of 4-cyanobenzonitrile. This method avoids the often harsh conditions required for the oxidation of corresponding methyl or alcohol precursors, which can be incompatible with the amide functionality.

Recommended Synthetic Protocol: Catalytic Hydration of 4-Cyanobenzonitrile

The transition-metal-catalyzed hydration of nitriles to amides is a well-established and efficient transformation.[4][5][6] While various catalytic systems, including those based on ruthenium and palladium, have been explored for nitrile hydration, the following protocol outlines a general approach adaptable for laboratory-scale synthesis.

Reaction Scheme:



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Figure 1: General scheme for the catalytic hydration of 4-cyanobenzonitrile.

Experimental Protocol:

- **Reactor Setup:** To a flame-dried Schlenk flask equipped with a magnetic stir bar and a reflux condenser, add 4-cyanobenzonitrile (1 equivalent).
- **Catalyst Addition:** Add the chosen transition metal catalyst (e.g., a ruthenium(II) or palladium(II) complex, typically 1-5 mol%).
- **Solvent and Reagent Addition:** Add a suitable solvent (e.g., water, or a mixture of an organic solvent and water) and degas the mixture.
- **Reaction:** Heat the reaction mixture to the appropriate temperature (often between 80-120 °C) and monitor the progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. If an organic solvent was used, remove it under reduced pressure. The aqueous phase is then extracted with a suitable organic solvent (e.g., ethyl acetate). The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo. The crude product is then purified by column chromatography on silica gel or by recrystallization to yield pure **4-Formylbenzamide**.

Causality in Protocol Design: The choice of a transition metal catalyst is pivotal as it facilitates the nucleophilic attack of water on the nitrile carbon by activating the C≡N bond. The use of aqueous conditions is not only environmentally benign but also provides the necessary reagent for the hydration. The purification step is essential to remove any unreacted starting material, catalyst residues, and potential byproducts such as the corresponding carboxylic acid from over-hydrolysis.

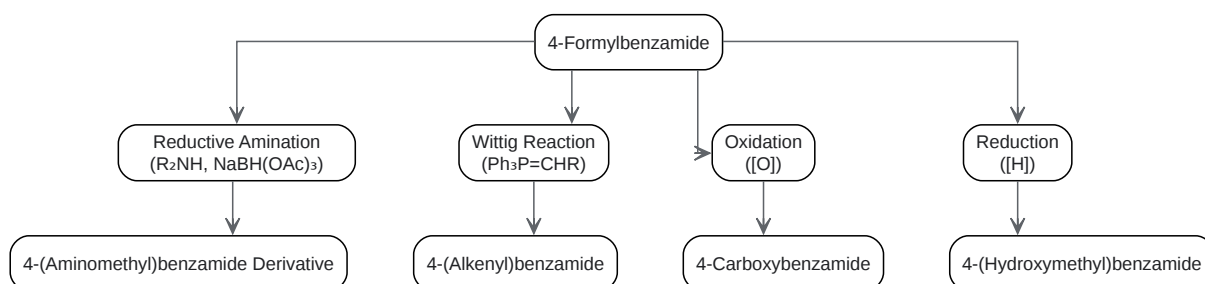
Chemical Reactivity and Synthetic Utility

4-Formylbenzamide's bifunctional nature allows for a diverse range of chemical transformations. The reactivity of the aldehyde and amide groups can often be selectively addressed through careful choice of reagents and reaction conditions.

Reactions at the Aldehyde Group

The formyl group is a versatile handle for constructing carbon-carbon and carbon-heteroatom bonds. It readily undergoes nucleophilic addition and condensation reactions.[7]

- **Reductive Amination:** A cornerstone reaction in medicinal chemistry, the aldehyde can be converted into an amine via reaction with a primary or secondary amine in the presence of a reducing agent (e.g., sodium triacetoxyborohydride). This provides a direct route to a wide array of N-substituted 4-aminomethylbenzamides.
- **Wittig Reaction:** Reaction with phosphorus ylides allows for the extension of the carbon chain and the formation of alkenes.
- **Henry Reaction:** Condensation with nitroalkanes in the presence of a base yields β -nitro alcohols, which are valuable synthetic intermediates.
- **Oxidation and Reduction:** The aldehyde can be oxidized to a carboxylic acid using reagents like potassium permanganate or reduced to a primary alcohol with reducing agents such as sodium borohydride.



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Figure 2: Key reactions involving the aldehyde functionality of **4-Formylbenzamide**.

Reactions at the Amide Group

The amide bond is significantly more stable and less reactive than the aldehyde.[8] However, it can undergo transformations under more forcing conditions.

- **Hydrolysis:** Under strong acidic or basic conditions, the amide can be hydrolyzed to the corresponding carboxylic acid.[9]

- Reduction: Powerful reducing agents like lithium aluminum hydride (LiAlH_4) can reduce the amide to a primary amine.
- Dehydration: Dehydrating agents such as phosphoryl chloride can convert the primary amide to a nitrile.[\[8\]](#)[\[10\]](#)[\[11\]](#)

The chemoselective manipulation of **4-Formylbenzamide** is a key aspect of its utility. For instance, the reduction of the aldehyde with sodium borohydride can be achieved while leaving the amide group intact. Conversely, protection of the aldehyde (e.g., as an acetal) allows for transformations to be carried out on the amide group.

Applications in Drug Discovery and Materials Science

The structural motifs present in **4-Formylbenzamide** are prevalent in a number of biologically active compounds and functional materials. Its utility as a synthetic building block is therefore of considerable interest.

Medicinal Chemistry

The benzamide scaffold is a well-established pharmacophore in numerous approved drugs and clinical candidates.[\[12\]](#) Derivatives of **4-Formylbenzamide** are explored as:

- Enzyme Inhibitors: The ability to readily introduce diverse substituents via the formyl group allows for the systematic exploration of structure-activity relationships (SAR) in the development of enzyme inhibitors, such as those targeting cholinesterases or carbonic anhydrases.[\[9\]](#)[\[12\]](#)
- Precursors for Heterocyclic Synthesis: The aldehyde functionality can be used as an anchor point for the construction of various heterocyclic ring systems, which are of paramount importance in drug discovery.

Organic Synthesis

As a bifunctional building block, **4-Formylbenzamide** allows for the sequential or orthogonal functionalization of an aromatic ring. This is particularly useful in the synthesis of complex molecules where precise control over substituent placement is required.[\[13\]](#)

Safety and Handling

4-Formylbenzamide is classified as a hazardous substance and requires careful handling to minimize exposure.

Hazard Identification

- Acute Toxicity (Oral): Harmful if swallowed.[\[1\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Recommended Handling Procedures

A self-validating protocol for handling **4-Formylbenzamide** involves a combination of engineering controls, personal protective equipment (PPE), and safe work practices.

- Engineering Controls: Handle in a well-ventilated area, preferably within a certified chemical fume hood. Ensure easy access to an eyewash station and safety shower.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).
 - Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator.[\[14\]](#)
- Handling and Storage: Keep the container tightly closed. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[15\]](#) Avoid generating dust.
- First Aid Measures:
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.

- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.^{[14][16]} In all cases of exposure, seek immediate medical attention.

Conclusion

4-Formylbenzamide is a chemical intermediate with significant potential, bridging the gap between simple starting materials and complex, high-value molecules. Its bifunctional nature, when understood and leveraged correctly, provides a powerful tool for chemists in both academic and industrial research. The protocols and data presented in this guide are intended to provide a solid foundation for the safe and effective use of this versatile compound.

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